

# Personal protective equipment for handling Ceralifimod

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## Compound of Interest

Compound Name: Ceralifimod

Cat. No.: B1668400

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## Essential Safety and Handling Guide for Ceralifimod

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ceralifimod**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

### Chemical and Physical Properties

Property	Value
Synonyms	ONO-4641
CAS Number	891859-12-4[1][2]
Molecular Formula	C <sub>27</sub> H <sub>33</sub> NO <sub>4</sub> [1][2][3]
Molecular Weight	435.6 g/mol
Appearance	Crystalline Solid
Storage Temperature	-20°C
Solubility	DMF: 5 mg/ml, DMSO: 5 mg/ml, DMSO:PBS (pH 7.2) (1:9): 0.1 mg/ml, Ethanol: slightly soluble

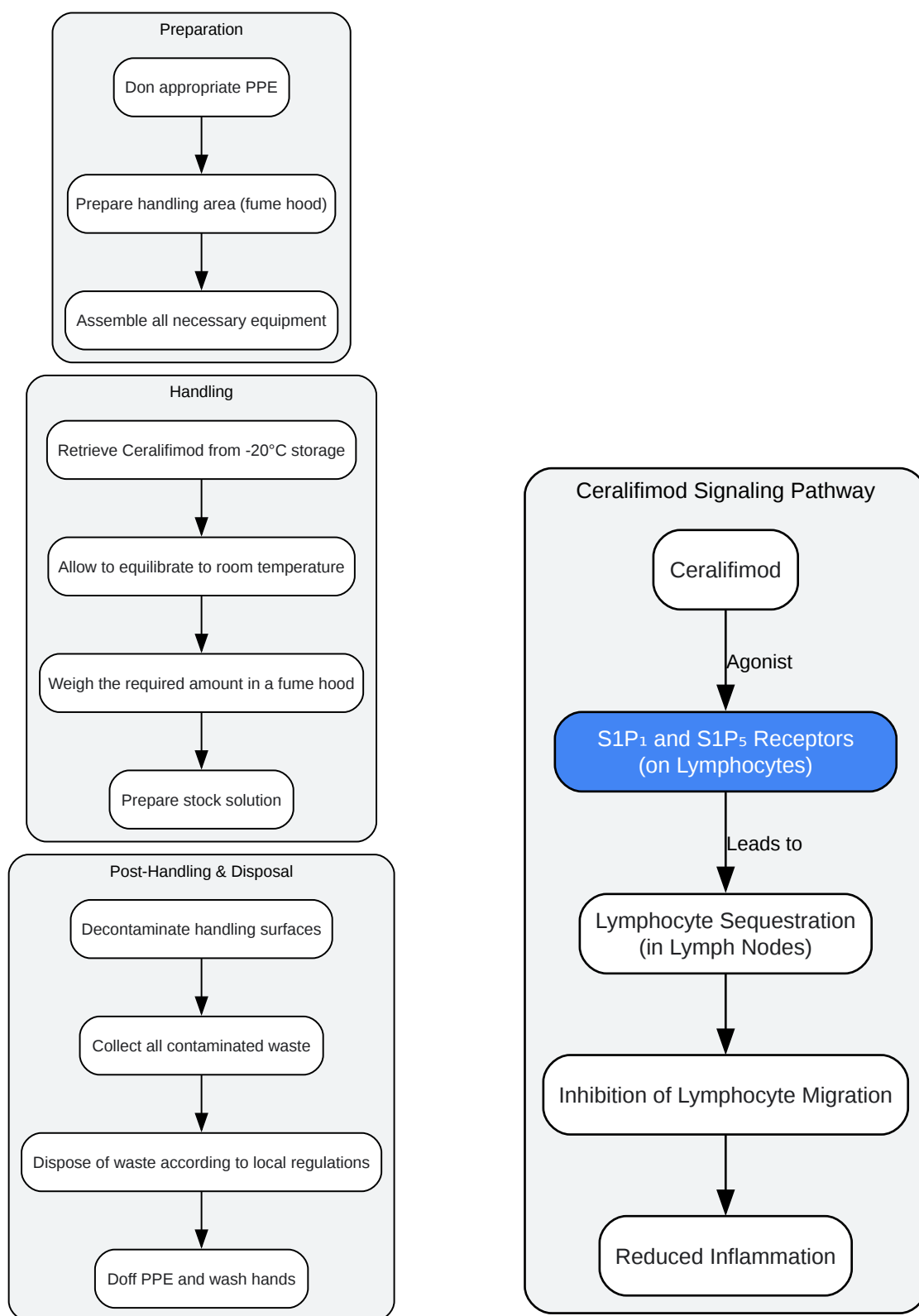
## Personal Protective Equipment (PPE)

Based on the available safety data, the following personal protective equipment is mandatory when handling **Ceralifimod** to mitigate risks of skin, eye, and respiratory irritation.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene, disposable.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the handling area.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood.
Body Protection	Laboratory coat	Fully buttoned.

## Operational Plan: Step-by-Step Handling Workflow

This section outlines the procedural workflow for the safe handling of **Ceralifimod** from receipt to disposal.



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